

An In-Depth Technical Guide to Aluminum Monohydrate and its Analogue, Boehmite

Author: BenchChem Technical Support Team. Date: December 2025



Introduction: This technical guide provides a comprehensive overview of **aluminum monohydrate**, with a particular focus on its most well-characterized and industrially significant analogue, boehmite. While the CAS number 144892-73-9 is assigned to a simple aluminum hydrate (Al·H₂O), detailed technical data for this specific compound is sparse. In scientific and industrial literature, the term "**aluminum monohydrate**" is frequently used to refer to aluminum oxide hydroxide (γ-AlO(OH)), known as boehmite (CAS 1318-23-6). Boehmite is a critical precursor for the synthesis of various aluminas and has significant applications in catalysis, polymers, and pharmaceuticals. This guide will clarify the identifiers for both substances and then delve into the technical details of boehmite, including its physicochemical properties, synthesis protocols, applications in drug development, and toxicological profile, to serve as a valuable resource for researchers, scientists, and drug development professionals.

Part 1: Identifiers for Aluminum Monohydrate and Boehmite

For clarity, the identifiers for both the simple aluminum hydrate and boehmite are presented below. This guide will primarily focus on the latter due to the extensive availability of technical data.

Table 1: Identifiers for **Aluminum Monohydrate**



Identifier	Value
Chemical Name	Aluminum hydrate
CAS Number	144892-73-9[1][2]
Molecular Formula	AlH ₂ O[1][2]
Molecular Weight	44.997 g/mol
InChI	InChI=1S/AI.H2O/h;1H2[1][2]
InChIKey	MHCAFGMQMCSRGH-UHFFFAOYSA-N[1][2]
SMILES	O.[Al][1][2]
Synonyms	Aluminum, hydrate (1:?)[1]

Table 2: Identifiers for Boehmite

Identifier	Value
Chemical Name	Aluminum oxide hydroxide
CAS Number	1318-23-6[3][4][5][6][7]
Molecular Formula	AlHO ₂ (or y-AlO(OH))[5]
Molecular Weight	59.99 g/mol [5]
InChI	InChI=1S/AI.H2O.O/h;1H2;/q+1;;/p-1[3][4][5]
InChlKey	FAHBNUUHRFUEAI-UHFFFAOYSA-M[3][4][5]
SMILES	O=[Al]O[3][4][5]
Synonyms	Boehmite (Al(OH)O), Pseudoboehmite, γ-AlO(OH)[3][4][5][6]

Part 2: Physicochemical Properties of Boehmite

Boehmite's properties can be tailored based on the synthesis method, making it a versatile material. The following table summarizes key quantitative data for boehmite.



Table 3: Physicochemical Properties of Boehmite

Property	Value	Notes
Crystal System	Orthorhombic[5][8]	Layered structure[4][5]
Density	3.00 - 3.07 g/cm ³ [8][9]	
Mohs Hardness	3 to 3.5[8]	Relatively soft[10]
Refractive Index	$n\alpha$ = 1.644–1.648, $n\beta$ = 1.654–1.657, $n\gamma$ = 1.661–1.668[8]	Biaxial (+)[8][9]
Solubility	Insoluble in water; soluble in strong acids and bases[5]	Amphoteric nature[10]
Thermal Stability	Decomposes at temperatures >350-450°C	Transforms into various transition aluminas (e.g., γ-Al ₂ O ₃) upon calcination
Specific Surface Area (BET)	Highly variable, can exceed 300 m²/g[11]	Dependent on synthesis method and crystallite size
Unit Cell Parameters	a = 3.693 Å, b = 12.221 Å, c = 2.865 Å[8]	May vary slightly with crystallinity and hydration[12]

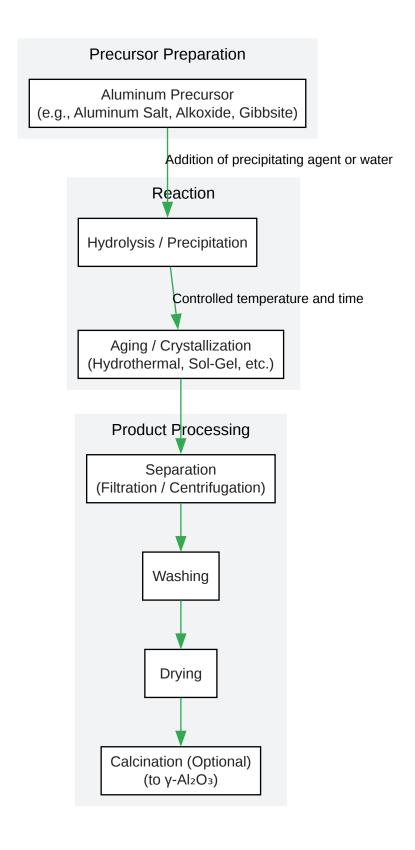
Part 3: Experimental Protocols for Boehmite Synthesis

Several methods are employed for the synthesis of boehmite, each offering control over particle size, morphology, and surface properties.

Generalized Synthesis Workflow

The synthesis of boehmite generally follows a path from a precursor to a gel or precipitate, which is then aged and processed.





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Caption: Generalized workflow for the synthesis of boehmite.



Hydrothermal Synthesis

This method yields well-crystallized boehmite and allows for control over crystal shape.

- Objective: To synthesize well-crystallized boehmite from an aluminum precursor.
- Materials:
 - Aluminum precursor (e.g., gibbsite, aluminum isopropoxide, or a soluble aluminum salt like aluminum nitrate)[13].
 - Deionized water.
 - pH modifier (optional, e.g., acetic acid, sodium hydroxide)[14].
 - Teflon-lined stainless-steel autoclave.

Procedure:

- Disperse the aluminum precursor in deionized water within the Teflon liner of the autoclave. The water-to-aluminum ratio can be adjusted, for example, to 50:1.[13][14]
- If desired, adjust the pH of the suspension using an acid or base.
- Seal the autoclave and place it in an oven.
- Heat the autoclave to a temperature between 150°C and 250°C.[15] A common condition is 200°C.[13][14]
- Maintain the temperature for a specified duration, typically ranging from 12 to 72 hours, to allow for the transformation and crystallization of boehmite.[13][14][15]
- After the designated time, turn off the oven and allow the autoclave to cool to room temperature naturally.
- Collect the resulting solid product by filtration or centrifugation.
- Wash the product thoroughly with deionized water to remove any unreacted precursors or byproducts.



Dry the purified boehmite in an oven, for example, at 70-120°C for 12-24 hours.[13][15]

Sol-Gel Synthesis

This technique is effective for producing high-purity, nanosized boehmite particles.

- Objective: To synthesize pseudoboehmite nanoparticles via a sol-gel method.
- Materials:
 - Aluminum precursor: Aluminum nitrate [Al(NO₃)₃·9H₂O] or an aluminum alkoxide (e.g., aluminum isopropoxide)[16][17].
 - Precipitating agent: Ammonium hydroxide (NH4OH)[16].
 - Deionized water.
- Procedure:
 - Prepare an aqueous solution of the aluminum precursor.
 - Slowly add ammonium hydroxide to the aluminum precursor solution under vigorous stirring to induce hydrolysis and the formation of a gel. The pH is typically controlled.
 - The resulting gel is aged for a period to allow for the formation of the pseudoboehmite structure.
 - The gel is then washed to remove byproducts. This can be done through repeated centrifugation and redispersion in deionized water.
 - The washed product is dried, often at a moderate temperature (e.g., 70°C), to obtain pseudoboehmite powder.[16]

Precipitation Method

This is a common and scalable method for producing aluminum hydroxides, which can then be converted to boehmite.

• Objective: To synthesize aluminum hydroxide as a precursor to boehmite.



Materials:

- Aluminum salt: Aluminum chloride (AlCl₃·6H₂O) or aluminum nitrate [Al(NO₃)₃·9H₂O][18]
 [19].
- Base: Sodium hydroxide (NaOH) or ammonium hydroxide (NH4OH)[18].

Procedure:

- Prepare an aqueous solution of the aluminum salt (e.g., 3.6 mg/mL AlCl₃·6H₂O).[18]
- Prepare a dilute solution of the base (e.g., 0.04 M NaOH).[18]
- Under vigorous stirring, slowly add the base solution to the aluminum salt solution. This will cause the precipitation of aluminum hydroxide.
- Monitor and adjust the pH of the mixture to a target value, typically between 7 and 10, to ensure complete precipitation.[15][18]
- Continue stirring for a period (e.g., 20 minutes) to age the precipitate.[18]
- Separate the precipitate from the solution via filtration or centrifugation.
- Wash the precipitate multiple times with deionized water to remove residual salts (e.g., NaCl).[18]
- Dry the resulting aluminum hydroxide powder. This can then be used as a precursor in hydrothermal synthesis to form boehmite.

Part 4: Applications in Drug Development

Aluminum compounds, particularly aluminum hydroxide and aluminum oxide hydroxide (boehmite), are widely used in the pharmaceutical industry, most notably as vaccine adjuvants. [20] Pseudoboehmite nanoparticles are also being explored as drug delivery systems.[16][20] [21]

Aluminum Adjuvants in Vaccines

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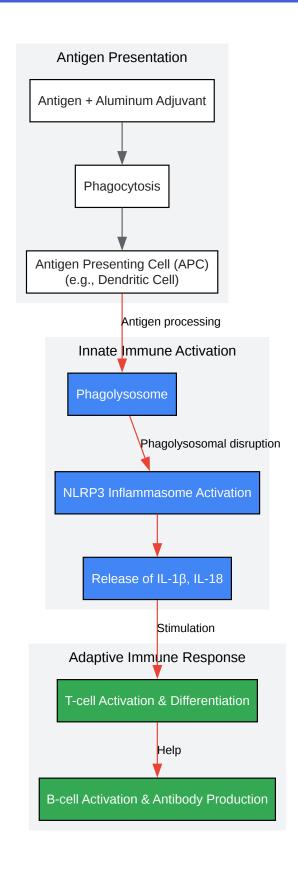




Aluminum-containing adjuvants (often referred to as "alum") enhance the immune response to antigens.[22][23] The proposed mechanism of action is multifaceted and involves several key steps in the innate immune system.

- Depot Effect: The adjuvant forms a depot at the injection site, slowly releasing the antigen and prolonging its interaction with the immune system.[23]
- Antigen Presentation: Aluminum adjuvants promote the uptake of antigens by antigenpresenting cells (APCs), such as dendritic cells and macrophages.[23][24]
- Inflammasome Activation: Phagocytosis of the aluminum adjuvant-antigen complex can lead
 to the activation of the NLRP3 inflammasome within APCs. This, in turn, triggers the release
 of pro-inflammatory cytokines like IL-1β and IL-18, which help to shape the adaptive immune
 response.[22][23][24]
- Immune Cell Recruitment: The local inflammatory response caused by the adjuvant recruits more immune cells to the injection site.[25]





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Caption: Proposed mechanism of action for aluminum adjuvants in vaccines.



Boehmite in Drug Delivery

The high surface area and porous nature of pseudoboehmite make it a candidate for drug delivery systems. Studies have shown that pseudoboehmite nanoparticles can be loaded with drugs, such as acyclovir and simvastatin, potentially improving their oral bioavailability by enhancing solubility and providing sustained release.[16][20][21]

Part 5: Safety and Toxicology

Aluminum compounds are generally considered to have low acute toxicity.[26] However, chronic exposure to high levels can lead to adverse effects. The toxicity is dependent on the specific compound, its solubility, and the route of exposure.

Table 4: Summary of Toxicological Data for Aluminum Compounds

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Endpoint	Observation
Acute Oral Toxicity	Low to moderate toxicity, with LD50 values in rodents ranging from 162 to 980 mg Al/kg body weight.[26]
Inhalation	High concentrations of dust can cause respiratory irritation.[27] Chronic exposure to aluminum dusts has been associated with pulmonary fibrosis in occupational settings.[27] [28]
Dermal Contact	Generally not considered a skin irritant or sensitizer.
Neurotoxicity	Aluminum has been shown to have neurotoxic effects in experimental studies, potentially through mechanisms involving oxidative stress, altered protein function, and apoptosis.[29][30]
Genotoxicity	Aluminum compounds have shown some evidence of DNA damage and effects on chromosome integrity in in vitro studies.
Carcinogenicity	No clear evidence of carcinogenicity from oral exposure. Some studies suggest an increased risk of cancer from occupational inhalation exposure to aluminum dust.[27]
Boehmite Specificity	In vitro studies on boehmite nanoparticles suggest that their toxicity is related to the size of agglomerates, with smaller, ultrafine particles showing a greater pro-inflammatory response in macrophages.[31] Inhalation studies in guinea pigs with boehmite did not show significant adverse pulmonary effects.[26]

Conclusion:



This technical guide has detailed the identifiers, properties, synthesis, and applications of aluminum monohydrate, with a necessary and practical focus on its well-characterized analogue, boehmite. The distinction between the specific chemical entity of aluminum hydrate (CAS 144892-73-9) and the commonly referenced boehmite (γ-AlO(OH), CAS 1318-23-6) is crucial for scientific accuracy. The versatility of boehmite, stemming from the ability to control its physicochemical properties through various synthesis methods, makes it a valuable material for researchers in catalysis, materials science, and drug development. Its role as a vaccine adjuvant highlights its significance in pharmaceuticals, and ongoing research into its use in drug delivery systems points to future applications. A thorough understanding of its properties and synthesis is essential for harnessing its full potential in these advanced fields.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Aluminum Monohydrate and its Analogue, Boehmite]. BenchChem, [2025]. [Online PDF]. Available at:



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